

1,3-Dimethylpiperazine dihydrochloride safety and handling

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Compound of Interest

Compound Name: 1,3-Dimethylpiperazine
dihydrochloride

Cat. No.: B3418269

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An In-Depth Technical Guide for the Safe Handling of **1,3-Dimethylpiperazine Dihydrochloride**

Introduction: The Duality of a Chiral Building Block

1,3-Dimethylpiperazine dihydrochloride, and its constituent enantiomers ((R) and (S)), represent valuable chiral building blocks in modern drug discovery and asymmetric synthesis. [1][2] The piperazine scaffold is a privileged structure in medicinal chemistry, found in numerous approved therapeutics, where it often serves to modulate physicochemical properties or to correctly orient pharmacophoric elements for target engagement.[3][4] As a dihydrochloride salt, the compound generally exhibits improved solubility in aqueous media compared to its free base form, a key advantage for various experimental applications.[5]

However, the very features that make this molecule a versatile synthetic tool—its reactivity and stereochemistry—necessitate a rigorous and informed approach to its handling. Many piperazine derivatives are known to possess significant biological activity, with potential toxicological effects ranging from skin and eye irritation to systemic impacts on the central nervous system.[6][7] This guide, intended for researchers and drug development professionals, provides a framework for the safe handling of **1,3-Dimethylpiperazine dihydrochloride** by integrating established chemical safety principles with a critical awareness of the existing gaps in its specific toxicological data. The core principle underpinning this

document is that a lack of comprehensive hazard data mandates the highest standards of precaution.

Section 1: Chemical Identity and Known Properties

Precise identification is the foundation of chemical safety. **1,3-Dimethylpiperazine dihydrochloride** exists as a racemic mixture and as individual stereoisomers, each with a unique CAS number. It is imperative to verify the specific isomer in use, as stereochemistry can influence biological activity.

Property	Value	Source(s)
Chemical Name	1,3-Dimethylpiperazine dihydrochloride	[5] [8]
Molecular Formula	C ₆ H ₁₆ Cl ₂ N ₂	[8] [9]
Molecular Weight	187.11 g/mol	[8] [9] [10]
CAS Numbers	1220040-19-6 (Isomer unspecified) 1152110-26-3 ((R)-isomer) 1152110-30-9 ((S)-isomer)	[9] [11] [12]
Appearance	Solid (Typical)	
Storage Temperature	Room Temperature or 2-8°C (Sealed, dry)	[11] [13]
Acute Toxicity (Oral)	Data not available. Related compounds are harmful if swallowed.	[14] [15]
Carcinogenicity	Data not available.	[16]
Specific Health Hazards	To the best of our knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated. Based on related structures, may cause skin, eye, and respiratory irritation.	[14] [17] [18]

Section 2: Hazard Identification - A Precautionary Approach

The most critical piece of safety information for **1,3-Dimethylpiperazine dihydrochloride** is the absence of comprehensive toxicological data. While safety data sheets for related compounds, such as 1,4-Dimethylpiperazine, indicate hazards like severe skin and eye damage, and potential for being harmful if swallowed, specific data for the 1,3-isomer is largely

absent.[15][19] This data gap requires us to operate under the precautionary principle: in the absence of conclusive safety data, the substance must be treated as potentially hazardous.

Inferred Potential Hazards:

- Skin and Eye Damage: The free base forms of similar piperazine derivatives are known to be corrosive.[18] The dihydrochloride salt, while different, should be assumed to be, at a minimum, a severe irritant upon contact with skin or eyes.
- Respiratory Irritation: As a fine, crystalline solid, airborne dust presents an inhalation hazard. Inhalation may lead to irritation of the respiratory system.[15]
- Oral Toxicity: Many amine-containing compounds are harmful if ingested. Ingestion may cause gastrointestinal upset or more severe systemic effects.[14]

Section 3: Risk Management - The Hierarchy of Controls

Effective safety management prioritizes engineering and administrative controls over sole reliance on personal protective equipment (PPE). This "Hierarchy of Controls" is a fundamental concept in laboratory safety.

Hierarchy of Safety Controls (Most to Least Effective)**Elimination**

(Not applicable; compound is required)

Substitution

(Use a less hazardous alternative if possible)

Engineering Controls

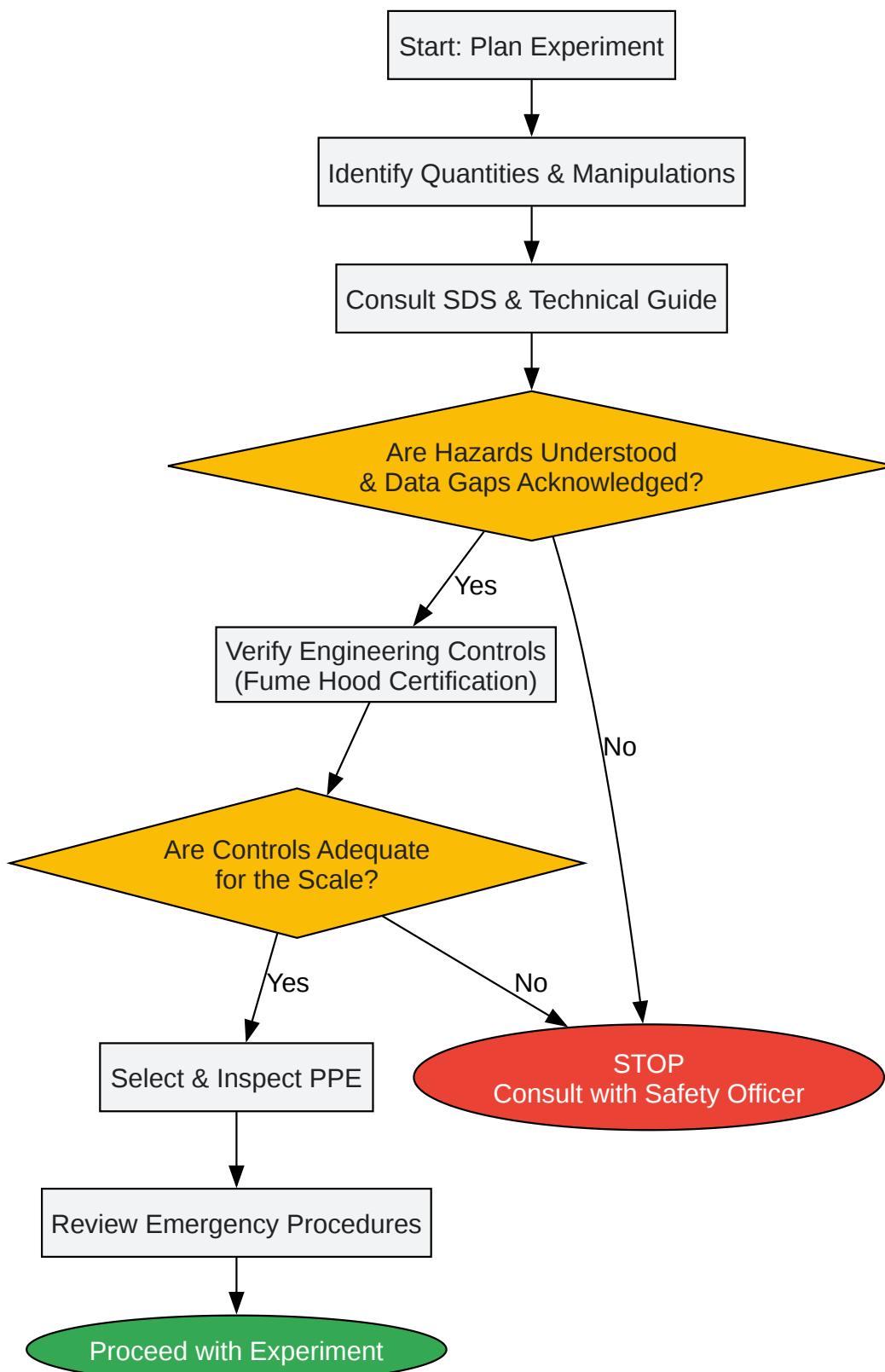
(e.g., Chemical Fume Hood)

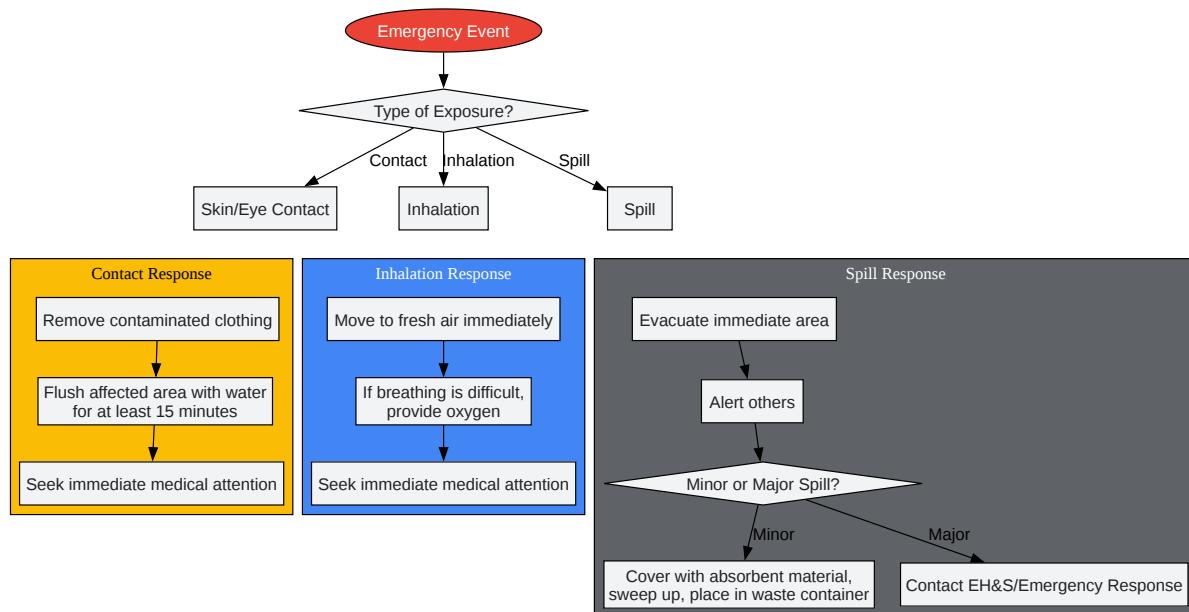
Administrative Controls

(e.g., SOPs, Training, Designated Areas)

Personal Protective Equipment (PPE)

(e.g., Gloves, Goggles, Lab Coat)



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